

Essential Guide to the Proper Disposal of Mmp2-IN-1

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Compound of Interest

Compound Name: Mmp2-IN-1

Cat. No.: B10857014

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For researchers and scientists utilizing **Mmp2-IN-1**, also identified as MMP-2/MMP-9 Inhibitor I, adherence to correct disposal protocols is paramount for maintaining laboratory safety and environmental compliance. While the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is crucial to handle its disposal with the same diligence as any other laboratory chemical to prevent environmental release. This guide provides detailed, step-by-step procedures for the safe and responsible disposal of **Mmp2-IN-1**.

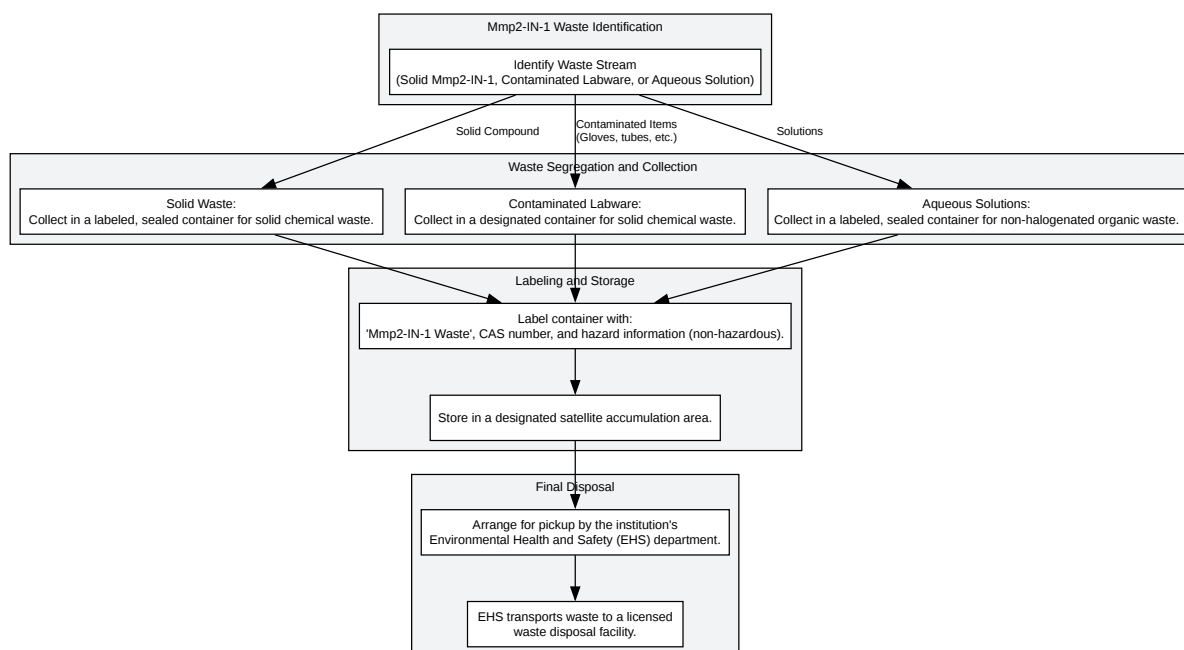
Key Data for Mmp2-IN-1

The following table summarizes essential identification and safety information for **Mmp2-IN-1**. It is important to note that specific quantitative limits for disposal are not defined in the available safety data sheets (SDS), and therefore, disposal should follow institutional and local regulations for chemical waste.

Parameter	Value	Source
Chemical Name	N-([1,1'-biphenyl]-4-ylsulfonyl)-D-phenylalanine	Cayman Chemical
Synonyms	Mmp2-IN-1, MMP-2/MMP-9 Inhibitor I	Cayman Chemical
CAS Number	193807-58-8	[1] [2]
GHS Classification	Not classified as hazardous	
Environmental Hazard	Slightly hazardous for water; do not allow to enter sewers, surface, or ground water.	
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.	[1]

Mmp2-IN-1 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Mmp2-IN-1** in a laboratory setting. This workflow ensures that all forms of the chemical waste are handled safely and in accordance with standard laboratory practices.



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A flowchart detailing the disposal process for **Mmp2-IN-1**.

Experimental Protocols for Disposal

The following protocols provide detailed methodologies for the disposal of **Mmp2-IN-1** in its various forms within a laboratory.

Protocol 1: Disposal of Solid Mmp2-IN-1 Waste

- Personal Protective Equipment (PPE): Before handling, ensure you are wearing appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Waste Collection:
 - Carefully sweep or transfer any residual solid **Mmp2-IN-1** into a designated chemical waste container.
 - This container should be made of a compatible material (e.g., high-density polyethylene) and have a secure lid.
- Labeling:
 - Clearly label the waste container with "**Mmp2-IN-1** Waste," the CAS number (193807-58-8), and indicate that it is non-hazardous chemical waste.
 - Follow your institution's specific labeling requirements.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials.
- Final Disposal:
 - Arrange for the collection of the waste container by your institution's Environmental Health and Safety (EHS) department for disposal at a licensed facility.

Protocol 2: Disposal of Mmp2-IN-1 Solutions

- PPE: Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.

- Waste Collection:
 - Pour **Mmp2-IN-1** solutions into a designated container for non-halogenated organic waste. Do not pour down the drain.
 - The waste container should be clearly labeled and have a secure, vapor-tight lid.
- Labeling:
 - Label the container with the full chemical names of all components of the solution (e.g., "**Mmp2-IN-1** in DMSO"), their approximate concentrations, and the CAS number for **Mmp2-IN-1**.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area, ensuring it is segregated from incompatible waste streams (e.g., acidic or halogenated waste).
- Final Disposal:
 - Contact your institution's EHS department for pickup and disposal.

Protocol 3: Disposal of Contaminated Labware

- PPE: Wear appropriate PPE as described above.
- Decontamination of Glassware:
 - If glassware is to be reused, rinse it multiple times with a suitable solvent (e.g., ethanol or acetone) to remove all traces of **Mmp2-IN-1**.
 - Collect the rinseate and dispose of it as liquid chemical waste, as described in Protocol 2.
 - After rinsing, wash the glassware with soap and water.
- Disposal of Single-Use Items:
 - Items such as gloves, pipette tips, and plastic tubes that are contaminated with **Mmp2-IN-1** should be collected in a designated solid chemical waste container.

- This container should be clearly labeled as containing **Mmp2-IN-1** contaminated waste.
- Empty Stock Containers:
 - Once the **Mmp2-IN-1** container is empty, deface or remove the original label to prevent confusion.[3]
 - Dispose of the empty container according to your institution's guidelines for empty chemical containers. Some institutions may require triple rinsing before disposal in regular laboratory trash.[3] Collect the rinseate as chemical waste.

By following these procedures, researchers can ensure the safe and environmentally responsible disposal of **Mmp2-IN-1**, fostering a secure laboratory environment and maintaining regulatory compliance. Always consult your institution's specific waste management guidelines for any additional requirements.

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References

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- 2. caymanchem.com [caymanchem.com]
- 3. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
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